

Application Notes and Protocols for Long-Term Stability of SKF 82958 Solutions

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Compound of Interest

Compound Name: Skf 82958

Cat. No.: B1669153

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the long-term stability of **SKF 82958** solutions, a potent and selective dopamine D1 receptor full agonist. The information compiled herein is intended to guide researchers in the proper handling, storage, and assessment of **SKF 82958** solutions to ensure experimental integrity and reproducibility.

Introduction to SKF 82958

SKF 82958, a benzazepine derivative, is a valuable pharmacological tool for investigating the roles of the dopamine D1 receptor in various physiological and pathological processes. Given its catechol-like structure, **SKF 82958** is susceptible to degradation, which can impact its potency and introduce confounding variables in experimental outcomes. Therefore, understanding its stability profile is critical for reliable research.

Recommended Storage Conditions

Proper storage is paramount to maintaining the integrity of **SKF 82958** solutions. The following recommendations are based on available data from suppliers and general knowledge of catecholamine stability.

Table 1: Recommended Storage Conditions for **SKF 82958**

Form	Solvent	Storage Temperature	Recommended Duration	Notes
Lyophilized Powder	-	-20°C	36 months[1]	Store desiccated.
Stock Solution	DMSO	-20°C	1 month[2][3]	Aliquot to avoid repeated freeze-thaw cycles. Protect from light.
-80°C	6 months[2][3]	Preferred for longer-term storage. Aliquot and protect from light.		
Aqueous Solution	Water or Buffer	-	Not Recommended for Long-Term Storage	Prone to oxidation. Prepare fresh for each experiment.

Known Degradation Pathways and Influencing Factors

While specific degradation products of **SKF 82958** have not been extensively characterized in publicly available literature, its benzazepine and catechol moieties suggest susceptibility to the following degradation pathways:

- **Oxidation:** The catechol group is prone to oxidation, which can be accelerated by exposure to light, oxygen, and alkaline pH. This is a common degradation pathway for catecholamine-containing compounds.
- **Hydrolysis:** The benzazepine ring may be susceptible to hydrolysis under acidic or basic conditions, potentially leading to ring-opening and loss of activity. Studies on other benzodiazepines have shown pH-dependent degradation.[4][5][6]

Factors influencing the stability of **SKF 82958** solutions include:

- pH: Extreme pH values are likely to accelerate degradation. Neutral or slightly acidic conditions are generally preferred for catecholamine stability.
- Light: Exposure to UV and visible light can induce photodegradation. Solutions should be stored in light-protecting containers (e.g., amber vials).
- Temperature: Higher temperatures increase the rate of chemical degradation.
- Oxygen: The presence of dissolved oxygen can promote oxidation. While not always practical, de-gassing of solvents may improve stability for highly sensitive experiments.

Experimental Protocols for Stability Assessment

To ensure the reliability of experimental results, it is recommended to periodically assess the stability of **SKF 82958** stock solutions, especially if stored for extended periods. The following are generalized protocols for stability assessment.

Protocol for Long-Term Stability Testing

Objective: To determine the concentration of **SKF 82958** in a stock solution over time under specific storage conditions.

Materials:

- **SKF 82958** stock solution (e.g., in DMSO)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Appropriate HPLC column (e.g., C18)
- Mobile phase (to be optimized based on the column and system)
- Reference standard of **SKF 82958**
- Calibrated analytical balance
- Volumetric flasks and pipettes

Procedure:

- Initial Analysis (Time 0):
 - Prepare a fresh standard solution of **SKF 82958** of known concentration.
 - Thaw an aliquot of the stock solution to be tested.
 - Prepare a dilution of the stock solution to a concentration within the linear range of the HPLC method.
 - Analyze the standard and the diluted stock solution by HPLC.
 - Determine the initial concentration of the stock solution.
- Storage:
 - Store the remaining aliquots of the stock solution under the desired conditions (e.g., -20°C or -80°C, protected from light).
- Time-Point Analysis:
 - At predetermined time points (e.g., 1, 3, 6 months), retrieve an aliquot from storage.
 - Allow the aliquot to thaw completely and reach room temperature.
 - Prepare a dilution of the stock solution as in step 1.
 - Analyze the diluted stock solution by HPLC, along with a freshly prepared standard solution.
 - Calculate the concentration of **SKF 82958** at that time point.
- Data Analysis:
 - Compare the concentration at each time point to the initial concentration. A common acceptance criterion for stability is retaining 90-110% of the initial concentration.

Protocol for Forced Degradation Studies

Objective: To identify potential degradation products and assess the stability-indicating nature of the analytical method.

Materials:

- **SKF 82958**
- Hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Hydrogen peroxide (H₂O₂) solution (e.g., 3%)
- HPLC system with a UV or Mass Spectrometry (MS) detector
- Photostability chamber or a light source with controlled UV and visible light output.

Procedure:

- Acid Hydrolysis:
 - Dissolve **SKF 82958** in a solution of 0.1 M HCl.
 - Incubate at a controlled temperature (e.g., 60°C) for a defined period (e.g., 24 hours).
 - Neutralize the solution and analyze by HPLC.
- Base Hydrolysis:
 - Dissolve **SKF 82958** in a solution of 0.1 M NaOH.
 - Incubate at a controlled temperature (e.g., 60°C) for a defined period.
 - Neutralize the solution and analyze by HPLC.
- Oxidative Degradation:

- Dissolve **SKF 82958** in a solution containing 3% H₂O₂.
- Incubate at room temperature for a defined period.
- Analyze by HPLC.
- Photodegradation:
 - Expose a solution of **SKF 82958** to a controlled light source (UV and visible).
 - Keep a control sample in the dark at the same temperature.
 - Analyze both solutions by HPLC after a defined exposure time.
- Thermal Degradation:
 - Store a solid sample or a solution of **SKF 82958** at an elevated temperature (e.g., 60°C).
 - Analyze by HPLC at various time points.

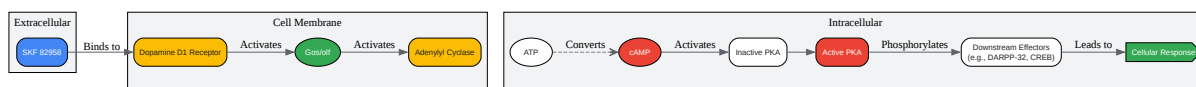
Data Analysis:

- Compare the chromatograms of the stressed samples with that of an unstressed control.
- Look for the appearance of new peaks (degradation products) and a decrease in the peak area of the parent compound.
- A stability-indicating method should be able to resolve the parent peak from all major degradation product peaks.

Visualizations

Signaling Pathway of SKF 82958

SKF 82958 is a full agonist at the dopamine D1 receptor, which is a G-protein coupled receptor (GPCR) that primarily signals through the Gas/olf subunit to activate adenylyl cyclase. This leads to an increase in intracellular cyclic AMP (cAMP) and subsequent activation of Protein Kinase A (PKA).

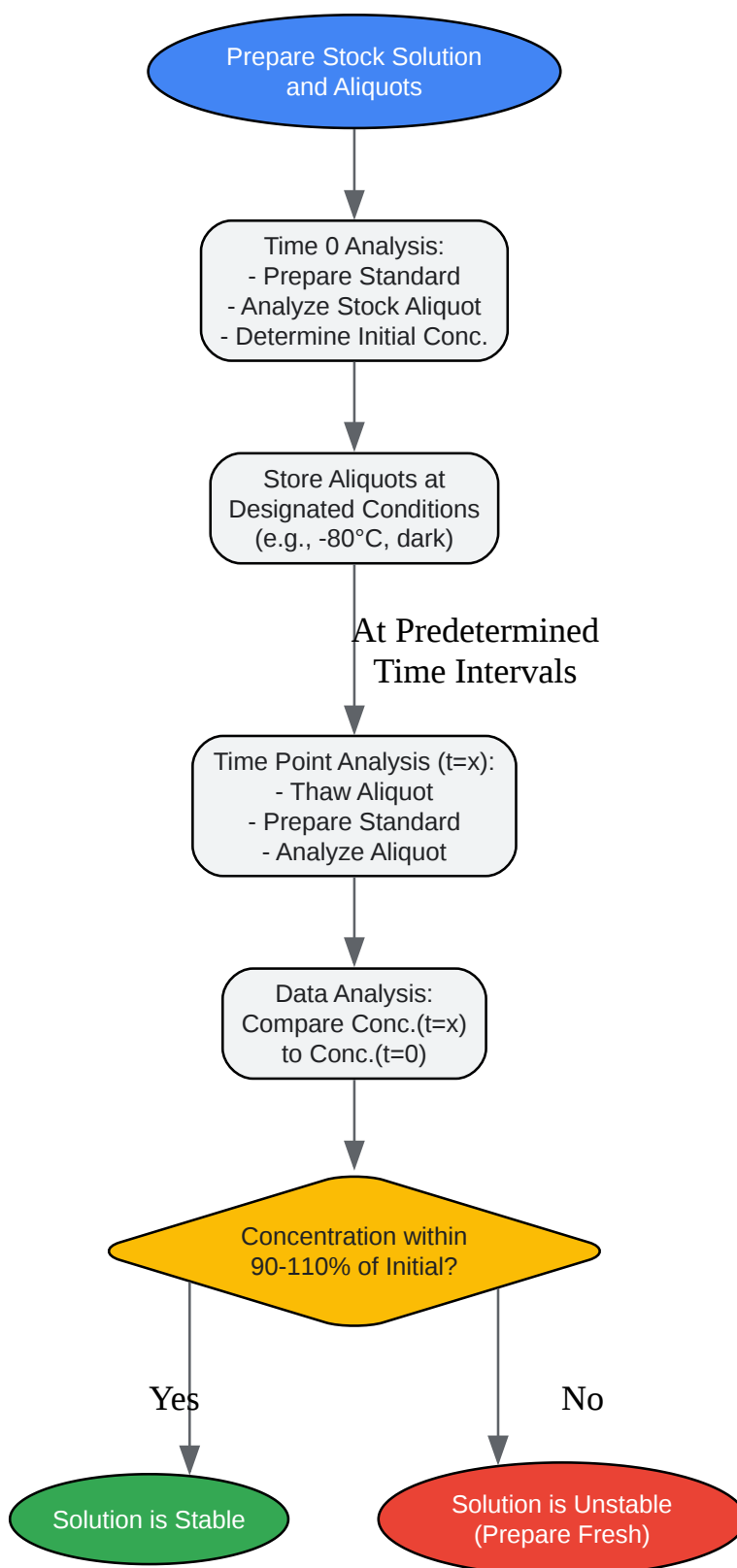


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Caption: Dopamine D1 Receptor Signaling Pathway of **SKF 82958**.

Experimental Workflow for Long-Term Stability Assessment

The following diagram illustrates a typical workflow for assessing the long-term stability of a drug solution.

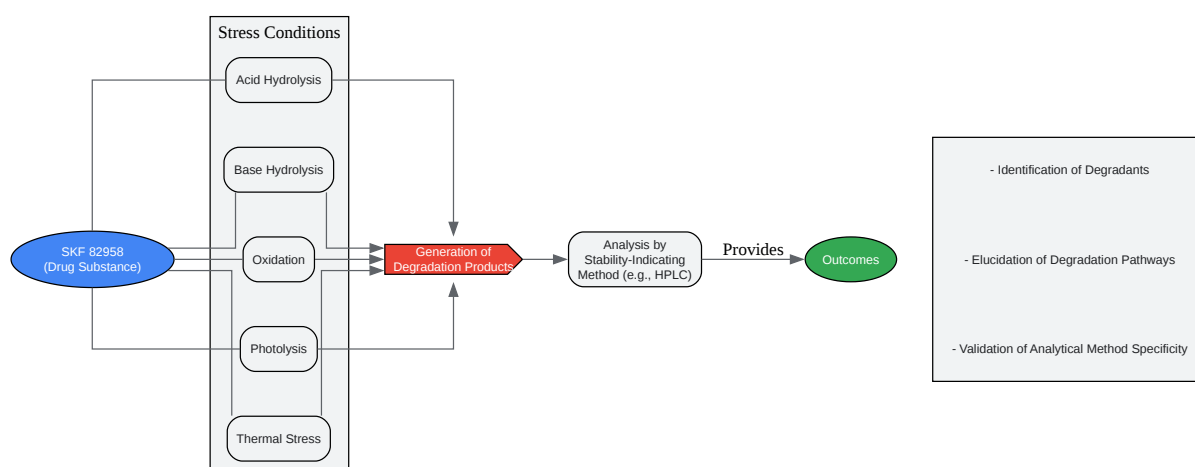


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Caption: Workflow for Long-Term Stability Assessment.

Logical Relationships in Forced Degradation Studies

Forced degradation studies are designed to intentionally degrade a drug substance to understand its degradation profile and to ensure the analytical method is "stability-indicating."



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Caption: Logical Flow of Forced Degradation Studies.

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References

- 1. Development of forced degradation and stability indicating studies of drugs—A review - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. The dopamine D(1) receptor agonist SKF-82958 serves as a discriminative stimulus in the rat - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. biomedres.us [biomedres.us]
- 5. Differences between A 68930 and SKF 82958 could suggest synergistic roles of D1 and D5 receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Production of benzazepine derivatives via four-component reaction of isatins: study of antioxidant activity [ouci.dntb.gov.ua]
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